

A Technical Guide to 4-Amino-3-hydroxy-1-naphthalenesulfonic acid

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Compound of Interest

Compound Name: **1-Amino-2-naphthol-4-sulfonic acid**

Cat. No.: **B093659**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of 4-Amino-3-hydroxy-1-naphthalenesulfonic acid, a versatile chemical compound with significant applications in dye manufacturing, analytical chemistry, and materials science. This guide is intended for researchers, scientists, and professionals in drug development who require detailed information on its properties, synthesis, and applications.

Chemical Identity and Properties

The compound commonly known as **1-Amino-2-naphthol-4-sulfonic acid** is systematically named according to IUPAC nomenclature as 4-Amino-3-hydroxy-1-naphthalenesulfonic acid. It is also frequently referred to as 1,2,4-acid.

Physicochemical Data

The key quantitative properties of 4-Amino-3-hydroxy-1-naphthalenesulfonic acid are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	4-Amino-3-hydroxynaphthalene-1-sulfonic acid	
CAS Number	116-63-2	
Molecular Formula	C ₁₀ H ₉ NO ₄ S	
Molecular Weight	239.25 g/mol	
Appearance	White, gray, or pinkish crystalline powder/needles.	
Melting Point	290-295 °C (with decomposition)	
pKa (Predicted)	-0.13 ± 0.40 (for sulfonic acid group)	
Solubility	Insoluble in cold water, alcohol, ether, and benzene. Soluble in alkaline solutions and hot sodium bisulfite solution. The sodium salt is soluble in hot water.	

Spectral Data

- Infrared (IR) Spectrum: The NIST Chemistry WebBook provides a reference IR spectrum for this compound, which can be used for identification and quality control.
- ¹H NMR Spectrum: Reference ¹H NMR spectral data is available for structural confirmation.

Experimental Protocols

This section details methodologies for the synthesis and key applications of 4-Amino-3-hydroxy-1-naphthalenesulfonic acid.

Synthesis via Reduction of Nitroso- β -naphthol

A well-established and reliable method for the preparation of 4-Amino-3-hydroxy-1-naphthalenesulfonic acid is documented in Organic Syntheses. The procedure involves the treatment of nitroso- β -naphthol with sodium bisulfite and subsequent acid-mediated rearrangement.

Materials:

- Nitroso- β -naphthol
- Sodium bisulfite (NaHSO_3) solution
- Concentrated sulfuric acid (H_2SO_4)
- Water
- Ethanol
- Ether

Procedure:

- A solution of sodium bisulfite is prepared in water.
- Nitroso- β -naphthol is added to the stirred bisulfite solution. The mixture is stirred until the nitroso compound is fully dissolved, forming a dark solution.
- The resulting solution is filtered to remove any tarry by-products.
- The clear filtrate is diluted with water in a large vessel.
- While stirring vigorously, concentrated sulfuric acid is slowly added. The temperature of the mixture will rise.
- The mixture is allowed to stand for several hours, protected from light, during which time the product precipitates as a stiff paste.
- The precipitate is collected by filtration and washed thoroughly with water.

- For purification, the moist product can be extracted with ethanol to remove colored impurities.
- The purified product is washed with ethanol and ether and then dried to a constant weight, yielding a light gray or white powder.

Analytical Reagent for Phosphate Determination

This compound is a key reagent in the sensitive colorimetric determination of phosphate and silicate, often referred to as the silicomolybdate method.

Preparation of Reagent Solution:

- Solution A (Molybdate Solution): Dissolve ammonium molybdate in distilled water. Carefully add concentrated sulfuric acid.
- Solution B (Reducing Agent): Dissolve 0.2 g of 4-Amino-3-hydroxy-1-naphthalenesulfonic acid, 1.2 g of sodium bisulfite (NaHSO_3), and 1.2 g of sodium sulfite (Na_2SO_3) in 100 mL of distilled water. Note: Pre-formulated reagent mixtures are commercially available and offer convenience and consistency.

Analytical Procedure for Phosphate:

- To the aqueous sample containing phosphate, add the acidic molybdate solution (Solution A). This forms a yellow phosphomolybdate complex.
- Add the 4-Amino-3-hydroxy-1-naphthalenesulfonic acid reducing agent solution (Solution B).
- Allow the reaction to proceed for a set time (e.g., 10 minutes) for color development. The phosphomolybdate complex is reduced to a stable, intensely colored molybdenum blue complex.
- Measure the absorbance of the blue solution using a spectrophotometer at a specific wavelength (typically around 880 nm).
- Quantify the phosphate concentration by comparing the absorbance to a calibration curve prepared with known phosphate standards.

Functionalization of Graphene Oxide

Recent research has focused on using this compound to functionalize graphene oxide (GO) for applications in catalysis and adsorption. This process creates a heterogeneous nanocatalyst or adsorbent material (GO-ANSA).

Materials:

- Graphene oxide (GO), synthesized via a modified Hummers' method
- 4-Amino-3-hydroxy-1-naphthalenesulfonic acid
- Dimethylformamide (DMF)
- Sodium nitrite (NaNO_2)

Procedure:

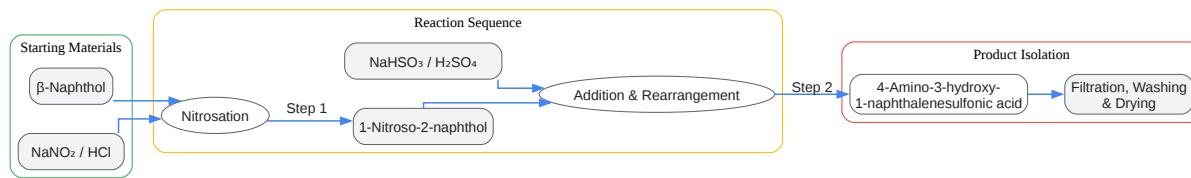
- Disperse a known weight of graphene oxide (e.g., 0.1 g) in DMF using ultrasonication to create a uniform suspension.
- Add 4-Amino-3-hydroxy-1-naphthalenesulfonic acid to the GO suspension.
- In a separate vessel, dissolve sodium nitrite in a minimal amount of water.
- Add the sodium nitrite solution to the GO/sulfonic acid mixture. The reaction is typically facilitated by ultrasonication for a period (e.g., 30 minutes).
- The mixture is then stirred at a controlled temperature (e.g., 45°C) for an extended period (e.g., 24 hours) to ensure complete reaction.
- The resulting functionalized graphene oxide (GO-ANSA) is collected by filtration, washed to remove unreacted reagents, and dried.

Visualization of Workflows and Pathways

The following diagrams, rendered using DOT language, illustrate key experimental and logical workflows involving 4-Amino-3-hydroxy-1-naphthalenesulfonic acid.

Synthesis Workflow

This diagram outlines the primary steps for the chemical synthesis of the target compound from β -naphthol.

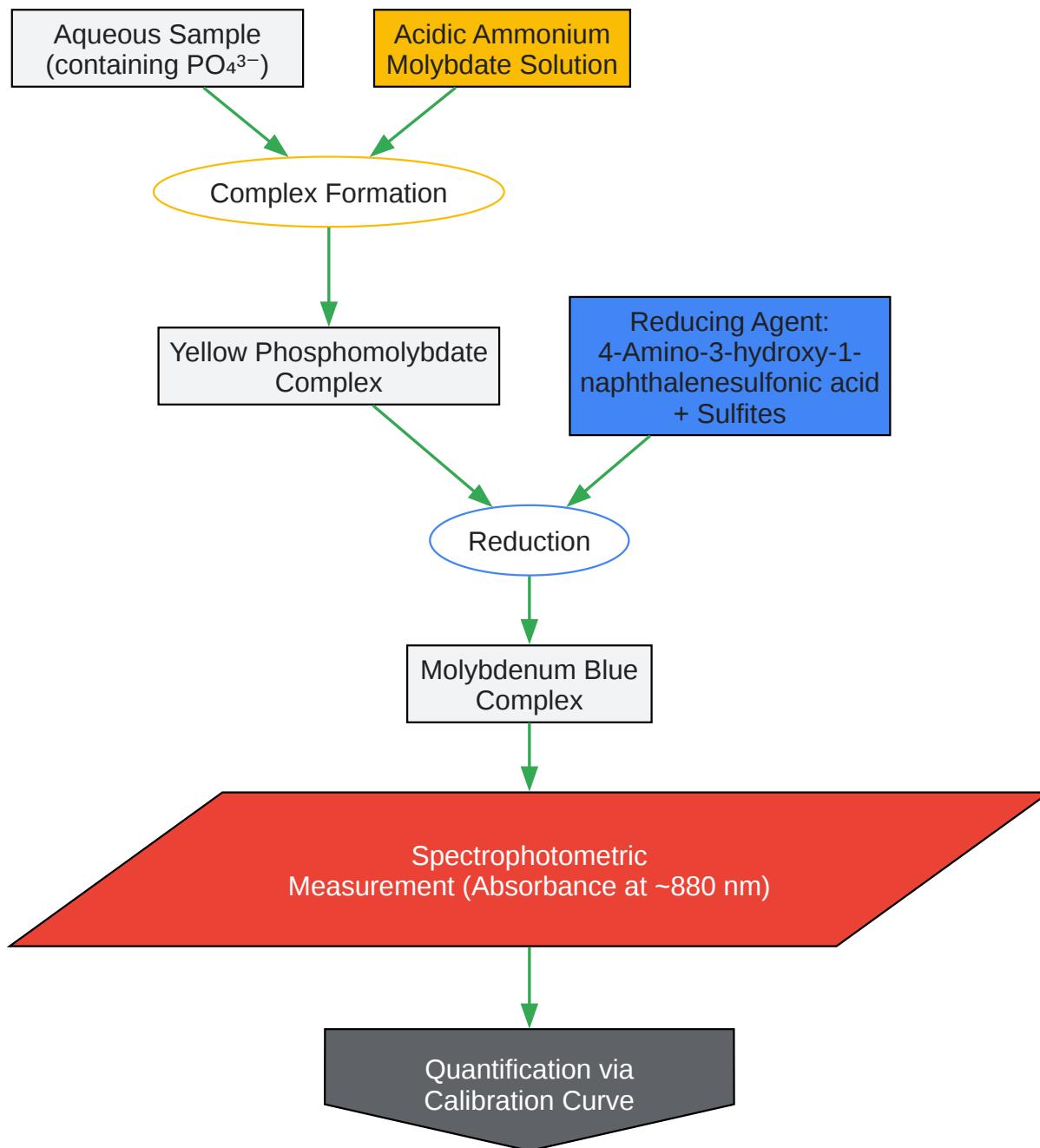


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Caption: Chemical synthesis route for 4-Amino-3-hydroxy-1-naphthalenesulfonic acid.

Analytical Workflow for Phosphate Determination

This workflow illustrates the use of the compound as a reagent in the colorimetric analysis of phosphate.

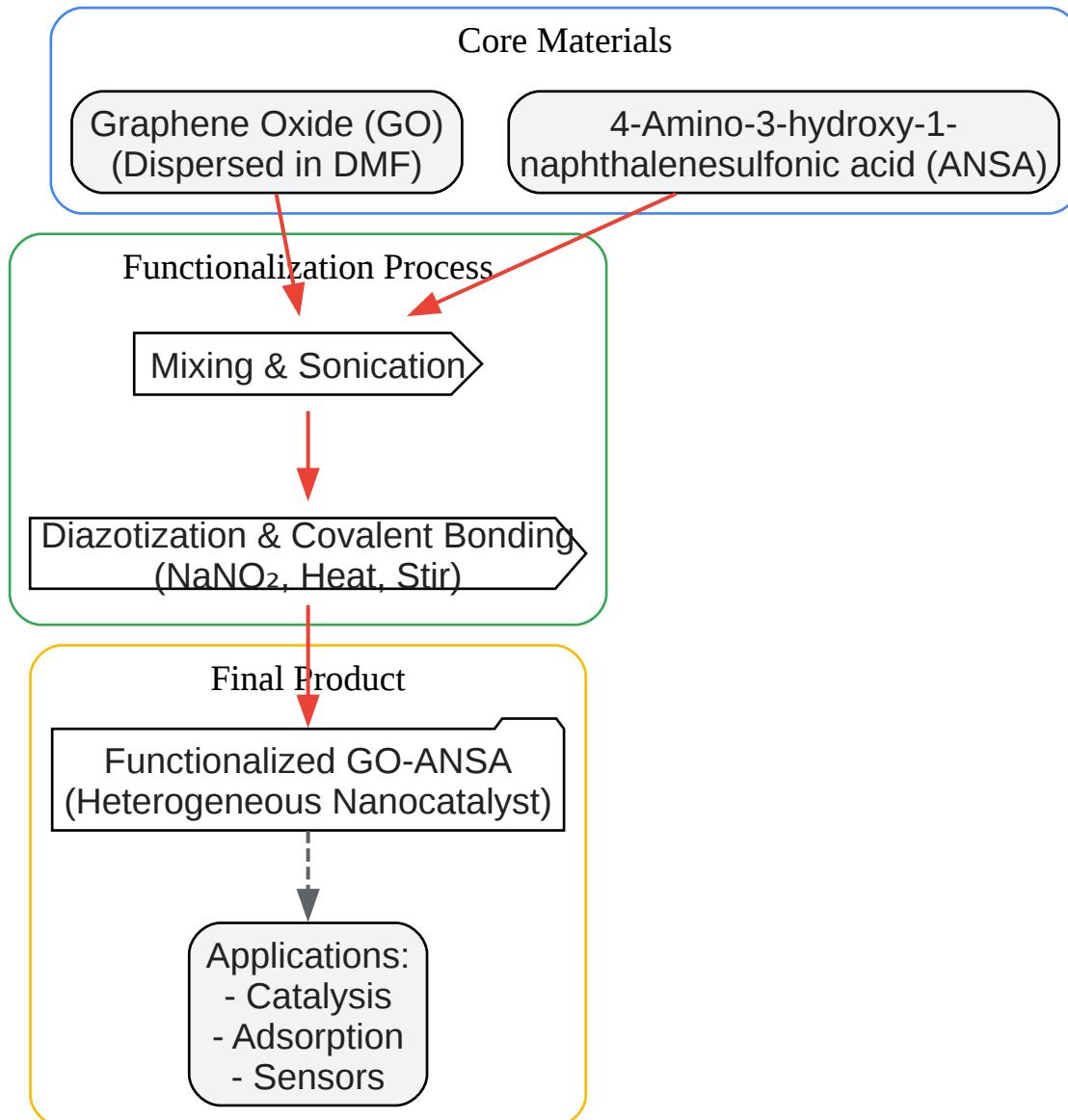


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Caption: Workflow for the colorimetric determination of phosphate.

Logical Relationship in Graphene Oxide Functionalization

This diagram shows the logical steps and components involved in the functionalization of graphene oxide to produce a versatile nanocatalyst.



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- To cite this document: BenchChem. [A Technical Guide to 4-Amino-3-hydroxy-1-naphthalenesulfonic acid]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b093659#iupac-name-for-1-amino-2-naphthol-4-sulfonic-acid>]

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